

Application of 2-Bromo-3-methylpyridine in Agrochemical Development: A Detailed Overview

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Compound of Interest

Compound Name: **2-Bromo-3-methylpyridine**

Cat. No.: **B184072**

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For Researchers, Scientists, and Agrochemical Development Professionals

Introduction

2-Bromo-3-methylpyridine is a versatile heterocyclic intermediate with significant applications in the synthesis of various agrochemicals.^{[1][2][3]} Its unique chemical structure, featuring a reactive bromine atom and a methyl group on a pyridine ring, makes it a valuable building block for creating complex molecules with desired biological activities.^[1] While its primary role in the synthesis of major insecticides has been clarified to originate from a related pyridine derivative, this document provides a comprehensive overview of its potential applications and presents a detailed case study of a closely related class of potent insecticides. This information is intended to serve as a valuable resource for researchers engaged in the discovery and development of novel crop protection agents.

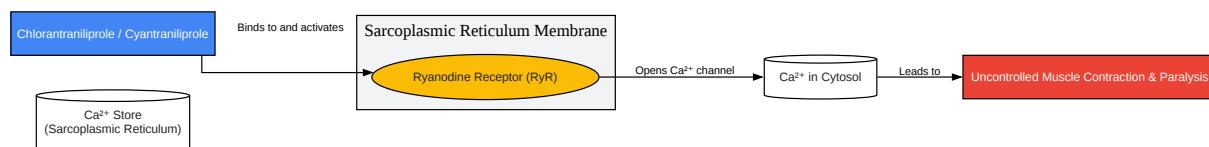
Application in Insecticide Development: A Case Study of Diamide Insecticides

While initial investigations suggested **2-Bromo-3-methylpyridine** as a direct precursor, detailed synthetic routes for major diamide insecticides, such as Chlorantraniliprole and Cyantraniliprole, reveal the use of 2,3-dichloropyridine as the starting pyridine material.^{[4][5]} This pathway leads to the formation of a key intermediate, 3-bromo-1-(3-chloropyridin-2-yl)-1H-pyrazole-5-carboxylic acid, which is then coupled with an anthranilic acid derivative to yield the

final active ingredient.[6][7][8] Given the structural similarity and the relevance to the target audience, a detailed examination of this class of insecticides is presented below.

Signaling Pathway and Mechanism of Action

Chlorantraniliprole and Cyantraniliprole act as potent activators of insect ryanodine receptors (RyRs).[9] These receptors are ligand-gated calcium channels located on the sarcoplasmic reticulum of muscle cells. The binding of the insecticide to the RyR leads to an uncontrolled release of intracellular calcium stores, causing impaired muscle contraction, paralysis, and ultimately, the death of the insect.[9] The high selectivity of these compounds for insect RyRs over mammalian receptors contributes to their favorable safety profile for non-target organisms.

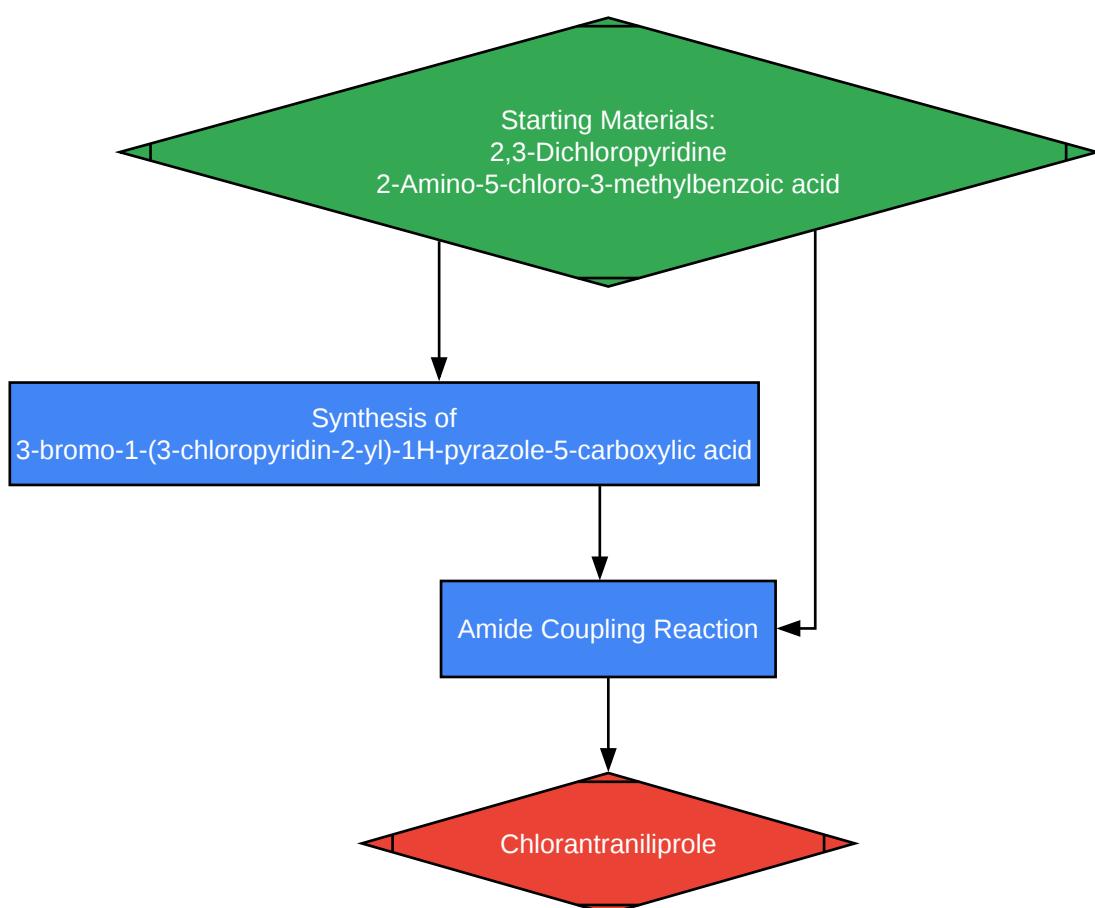


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Figure 1: Simplified signaling pathway of diamide insecticides.

Synthesis Protocol for Chlorantraniliprole

The synthesis of Chlorantraniliprole is a multi-step process. A generalized experimental workflow is outlined below, based on publicly available information.



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